Structure-activity relationship (SAR) of 2,6-dimethylphenol derivatives

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Compound of Interest

Compound Name:	*4-(1-Aminobutyl)-2,6-dimethylphenol*
Cat. No.:	*B13294635*

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An In-depth Technical Guide to the Structure-Activity Relationship (SAR) of 2,6-Dimethylphenol Derivatives

Introduction: The Versatile Scaffold of 2,6-Dimethylphenol

In the landscape of medicinal chemistry, the 2,6-dimethylphenol scaffold stands out as a remarkably versatile and privileged structure. Characterized by a hydroxyl group attached to a benzene ring with two adjacent methyl groups, this compound is more than a simple aromatic alcohol; it is a critical intermediate in the synthesis of a wide array of commercially significant products, from high-performance polymers like polyphenylene oxide (PPO) to essential pharmaceuticals and agrochemicals.[1][2][3] Its inherent biological activities, including antioxidant and antimicrobial properties, make it an attractive starting point for the development of novel therapeutic agents.[4][5]

The unique structural feature of 2,6-dimethylphenol is the steric hindrance provided by the two methyl groups flanking the hydroxyl group. This arrangement not only influences its chemical reactivity but is also fundamental to the biological activity of its derivatives.[6] By strategically

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modifying this core structure—altering the phenolic hydroxyl group, introducing diverse substituents at the para-position (C4), or creating dimers—researchers can fine-tune the molecule's properties to achieve enhanced potency and selectivity for various biological targets. This guide provides a comprehensive analysis of the structure-activity relationships (SAR) of 2,6-dimethylphenol derivatives, focusing on their antioxidant, anti-inflammatory, and antimicrobial activities, and offers detailed experimental protocols for their evaluation.

Part 1: Core Structure-Activity Relationships (SAR)

The biological profile of a 2,6-dimethylphenol derivative is intricately linked to its molecular architecture. The interplay between the phenolic hydroxyl group, the ortho-methyl substituents, and additional functional groups on the aromatic ring dictates the compound's efficacy and mechanism of action.

Antioxidant Activity: Mastering Radical Scavenging

Phenolic compounds are renowned for their antioxidant properties, which stem from their ability to neutralize harmful free radicals through mechanisms like hydrogen atom transfer (HAT) or single electron transfer (SET).[7][8][9] The SAR for the antioxidant activity of 2,6-dimethylphenol derivatives is well-defined and revolves around three key structural features:

- The Phenolic Hydroxyl (-OH) Group: This group is the primary active site, responsible for donating a hydrogen atom to a free radical, thereby neutralizing it. The resulting phenoxy radical is relatively stable.

- 2,6-Dimethyl Substitution: The two methyl groups provide significant steric shielding around the hydroxyl group. This steric hindrance is crucial as it stabilizes the newly formed phenoxy radical, preventing it from participating in further undesirable reactions and enhancing its antioxidant capacity.[6]

- Substitution at the C4-Position: The electronic nature of the substituent at the para-position (C4) profoundly influences the stability of the phenoxy radical and, consequently, the antioxidant activity.

    - Electron-donating groups (EDGs), such as alkyl or alkoxy groups, increase the electron density on the aromatic ring, which helps to stabilize the phenoxy radical through resonance, thus enhancing antioxidant activity.

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- Electron-withdrawing groups (EWGs), like nitro groups, can decrease the radical scavenging potential by destabilizing the phenoxy radical.[10]
- Extended Conjugated Systems and Sulfur-Containing Moieties at the C4 position have shown to produce exceptionally potent antioxidants. For instance, 4-(3-dodecylthiopropyl)-2,6-dimethylphenol demonstrated a more pronounced antioxidant effect than the classic antioxidants α-tocopherol and trolox.[11]

The following table summarizes the antioxidant activity of representative 2,6-dimethylphenol derivatives from various studies.

Compound	Modification	Assay	Result (e.g., IC50)	Reference
Derivative 1	4-(3-dodecylthiopropyl)-2,6-dimethylphenol	Bacterial survival assay	More distinct antioxidative effect than α-tocopherol and trolox	[11]
Derivative 2	4-(6,7-dichloro-4H-1,2,4-benzothiadiazine-3-yl)-2,6-bis-(1,1-dimethylethyl)-phenol-S,S-dioxide	DPPH Scavenging	Moderately active	[12]
Derivative 3	Di(2,6-dimethylphenol) (Dimer)	Multiple in vitro assays	Showed significant radical scavenging and antioxidant capacity	[13]

Anti-inflammatory Activity: Modulating the Inflammatory Cascade

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Chronic inflammation is a key factor in numerous diseases. Derivatives of 2,6-dimethylphenol have emerged as promising anti-inflammatory agents, often acting through the inhibition of pro-inflammatory enzymes like cyclooxygenases (COX) and the suppression of inflammatory mediators such as tumor necrosis factor-alpha (TNF-α) and interleukin-6 (IL-6).[14][15][16]

The SAR for anti-inflammatory activity highlights the importance of the substituent at the C4 position. Bulky and complex heterocyclic moieties at this position can lead to potent anti-inflammatory effects. Studies on 2,6-bis(1,1-dimethylethyl)phenol (a close structural analog) derivatives revealed that specific substitutions at the para-position resulted in significant inhibition of carrageenan-induced paw edema in rats.[12][17] One of the most active compounds identified was 4-(6,7-dichloro-4H-1,2,4-benzothiadiazine-3-yl)-2,6-bis-(1,1-dimethylethyl)-phenol-S,S-dioxide, which markedly reduced edema formation.[12] This suggests that the C4 position is a critical handle for optimizing anti-inflammatory potency.

Compound	Modification at C4-Position	Assay	Result (% Inhibition of Edema)	Reference
Compound 2k	(Structure not specified)	Carrageenan paw edema (8h)	56.7%	[17]
Compound 4	6,7-dichloro-4H-1,2,4-benzothiadiazine-3-yl-S,S-dioxide	Carrageenan paw edema	Markedly reduced edema formation	[12]

Antimicrobial Activity: Targeting Microbial Growth

The inherent antimicrobial properties of phenols can be enhanced through chemical modification.[2][4] While specific SAR studies on a wide range of 2,6-dimethylphenol derivatives are less common, general principles for phenolic antimicrobials apply. The activity is often linked to the compound's ability to disrupt microbial cell membranes, denature proteins, or inhibit essential enzymes. For phenolic compounds, increasing the lipophilicity through the addition of alkyl chains can enhance antimicrobial activity up to a certain point, as it improves the compound's ability to penetrate bacterial cell walls.[18]

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Part 2: Experimental Protocols

To ensure scientific integrity and reproducibility, standardized and validated protocols are essential. This section provides step-by-step methodologies for the synthesis and biological evaluation of 2,6-dimethylphenol derivatives.

Synthesis of 2,6-Dimethylphenol Derivatives

A common strategy for synthesizing derivatives involves the alkylation of phenol followed by modification at the C4 position.

General Synthesis of 2,6-Dimethylphenol: The industrial production typically involves the gas-phase alkylation of phenol with methanol over a metal oxide catalyst at high temperatures and pressures.[3]

Example Synthesis of a C4-Substituted Derivative (Conceptual):

- Protection of Hydroxyl Group: The phenolic hydroxyl group of 2,6-dimethylphenol is protected using a suitable protecting group (e.g., methoxymethyl ether) to prevent unwanted side reactions.
- Electrophilic Aromatic Substitution: The protected 2,6-dimethylphenol undergoes an electrophilic substitution reaction (e.g., Friedel-Crafts acylation) at the C4 position to introduce a new functional group.
- Further Modification: The newly introduced group can be further modified. For example, a ketone can be reduced to an alcohol or converted to an amine.
- Deprotection: The protecting group on the hydroxyl group is removed to yield the final derivative.
- Purification: The final product is purified using techniques such as column chromatography or recrystallization.

Evaluation of Antioxidant Activity

This assay measures the ability of an antioxidant to donate a hydrogen atom or electron to the stable DPPH radical.[8]

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- Reagent Preparation: Prepare a 0.1 mM solution of DPPH in methanol. Prepare a series of dilutions of the test compounds and a standard (e.g., Trolox) in methanol.[8]
- Assay Protocol (96-well plate):
  - Add 100 µL of the DPPH solution to each well.
  - Add 100 µL of the different concentrations of the standard or test compounds to the wells. A blank well should contain 100 µL of methanol.[7]
  - Incubate the plate in the dark at room temperature for 30 minutes.[7]
- Measurement: Measure the absorbance at approximately 517 nm using a microplate reader.
- Calculation: The percentage of radical scavenging activity is calculated using the formula: % Inhibition = [(Abs_control - Abs_sample) / Abs_control] x 100. The IC50 value (the concentration required to scavenge 50% of DPPH radicals) is then determined.

Evaluation of Anti-inflammatory Activity

This is a classic model for evaluating acute inflammation.[19]

- Animal Groups: Divide rats (e.g., Sprague-Dawley) into groups: a control group (vehicle), a positive control group (e.g., Indomethacin, 2.5 mg/kg), and test groups receiving different doses of the 2,6-dimethylphenol derivatives.[17]
- Compound Administration: Administer the vehicle, standard drug, or test compounds orally (p.o.).
- Induction of Edema: After a set time (e.g., 1 hour), inject a 1% solution of carrageenan into the sub-plantar region of the right hind paw of each rat.[19]
- Measurement: Measure the paw volume using a plethysmometer at regular intervals (e.g., 1, 2, 3, 4, 6, and 8 hours) after the carrageenan injection.[17]
- Calculation: The percentage inhibition of edema is calculated for each group relative to the control group.

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Evaluation of Antimicrobial Activity

This method determines the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism.[20][21]

- Preparation: Prepare a two-fold serial dilution of the test compounds in a liquid growth medium (e.g., Mueller-Hinton broth) in a 96-well microplate.[20]
- Inoculation: Inoculate each well with a standardized suspension of the test microorganism (e.g., Staphylococcus aureus, Escherichia coli).
- Incubation: Incubate the plate under appropriate conditions (e.g., 37°C for 18-24 hours).
- Determination of MIC: The MIC is the lowest concentration of the compound at which no visible growth of the microorganism is observed.[21]

Part 3: Visualizations and Workflows

To better illustrate the concepts discussed, the following diagrams have been generated using Graphviz.

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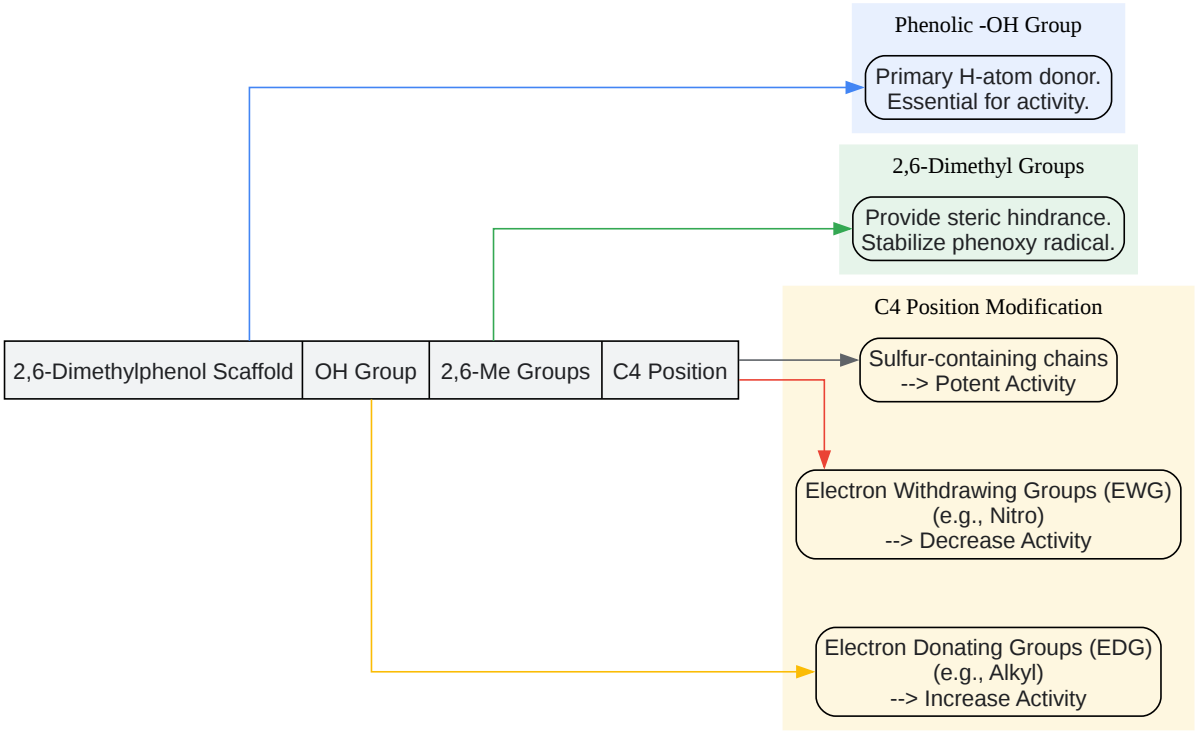

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Caption: Core SAR principles for the antioxidant activity of 2,6-dimethylphenol derivatives.

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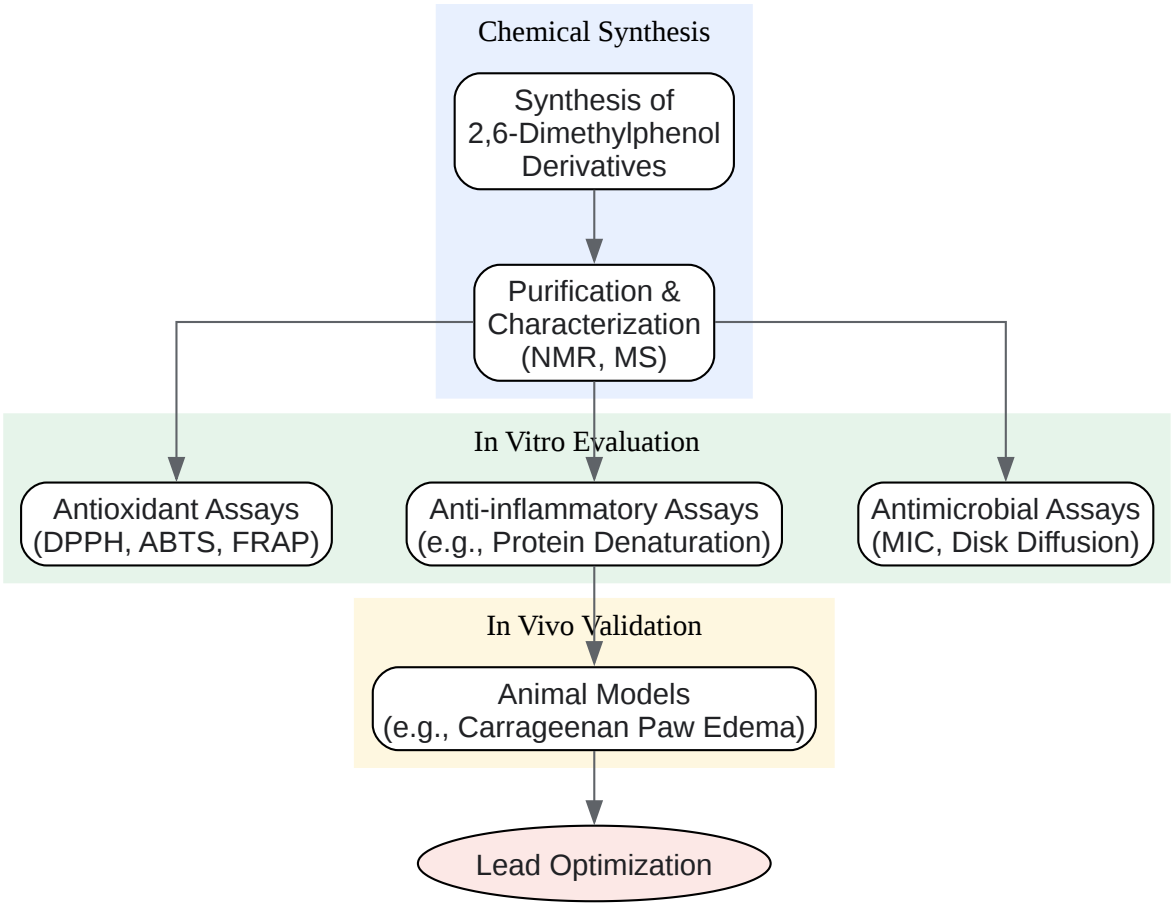

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Caption: General experimental workflow for SAR studies of bioactive compounds.

Conclusion and Future Perspectives

The 2,6-dimethylphenol core is a privileged scaffold in drug discovery, offering a robust platform for developing potent antioxidant, anti-inflammatory, and antimicrobial agents. The structure-activity relationship is clearly defined: the phenolic hydroxyl group is essential for activity, the ortho-methyl groups provide crucial steric stability, and the C4 position serves as the primary point for modification to fine-tune potency and selectivity.

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Future research in this area should focus on several key aspects:

- Novel C4 Substitutions: Exploring a wider diversity of heterocyclic and complex side chains at the C4 position could yield derivatives with novel mechanisms of action or improved activity profiles.
- Computational Modeling: The use of in silico methods, such as QSAR and molecular docking, can accelerate the discovery process by predicting the activity of new derivatives and elucidating their interactions with biological targets.[22][23][24]
- Pharmacokinetic Optimization: While many derivatives show excellent in vitro activity, their development into viable drugs will require optimization of their ADME (absorption, distribution, metabolism, and excretion) properties.
- Synergistic Combinations: Investigating the combination of these derivatives with existing drugs could reveal synergistic effects, potentially leading to more effective treatment strategies for complex diseases.

By leveraging the well-understood SAR of this scaffold and embracing modern drug discovery technologies, the 2,6-dimethylphenol framework will undoubtedly continue to be a source of new and effective therapeutic agents.

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